

# Application Note: Quantitative Analysis of Pashanone using HPLC-UV

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## Compound of Interest

Compound Name: Pashanone

Cat. No.: B191027

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## Introduction

**Pashanone**, a naturally occurring chalcone, has garnered interest for its potential biological activities.[1] Accurate and precise quantification of **Pashanone** is essential for various research and drug development applications, including pharmacokinetic studies, quality control of herbal extracts, and standardization of formulations. High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) detection is a robust and widely used technique for the analysis of such phenolic compounds due to its high resolution, sensitivity, and reproducibility.[2]

This application note provides a detailed protocol for the quantitative determination of **Pashanone** using a reversed-phase HPLC-UV method. The proposed method is based on established principles for the analysis of chalcones and other flavonoids.[3][4][5]

## Principle

This method utilizes reversed-phase high-performance liquid chromatography (RP-HPLC) to separate **Pashanone** from other components in a sample matrix. In RP-HPLC, the stationary phase is nonpolar (e.g., C18), and the mobile phase is polar. **Pashanone**, being a relatively nonpolar molecule, is retained on the stationary phase and its separation is achieved by optimizing the composition of the mobile phase.

Detection is performed using a UV-Vis detector. Chalcones, including **Pashanone**, possess chromophores that absorb light in the UV region, typically between 200-400 nm.<sup>[6][7]</sup> The absorbance at a specific wavelength is directly proportional to the concentration of **Pashanone** in the sample, enabling accurate quantification by comparison with a standard calibration curve.

## Experimental Protocols

### Instrumentation and Materials

#### 1.1. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Binary or Quaternary Pump
  - Autosampler
  - Column Oven
  - UV-Vis or Photodiode Array (PDA) Detector
- Analytical Balance
- pH Meter
- Ultrasonic Bath
- Vortex Mixer
- Syringe Filters (0.45 µm, PTFE or similar)
- HPLC Vials and Caps

#### 1.2. Reagents and Materials

- **Pashanone** reference standard (purity ≥98%)
- HPLC grade acetonitrile

- HPLC grade methanol
- HPLC grade water
- Formic acid or phosphoric acid (analytical grade)
- Solvents for sample extraction (e.g., methanol, ethanol)

## Chromatographic Conditions

The following are proposed starting conditions for the HPLC-UV analysis of **Pashanone**, which may require optimization.

Parameter	Recommended Condition
Chromatographic Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient Elution	0-5 min: 35% B 5-15 min: 35-60% B 15-20 min: 60-80% B 20-25 min: 80% B 25-30 min: 35% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	Chalcones typically have absorption maxima between 340-390 nm. <sup>[6][7]</sup> A wavelength of 370 nm is proposed. A full UV scan of Pashanone standard is recommended to determine the optimal wavelength.

## Preparation of Standard Solutions

- Primary Stock Solution (e.g., 1000 µg/mL): Accurately weigh 10 mg of **Pashanone** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 10-15 minutes to ensure complete dissolution.

- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to achieve a concentration range suitable for creating a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

## Sample Preparation

The sample preparation method will vary depending on the matrix. A general procedure for plant material is provided below.

- **Extraction:**
  - Weigh a known amount of the dried and powdered sample material (e.g., 1 g).
  - Add a suitable volume of extraction solvent (e.g., 20 mL of methanol).
  - Sonication or vortexing can be used to enhance extraction efficiency.<sup>[6]</sup>
- **Filtration:** Filter the extract through a suitable filter paper to remove particulate matter.
- **Dilution:** Dilute the filtered extract with the mobile phase to a concentration that falls within the linear range of the calibration curve.
- **Final Filtration:** Filter the diluted sample solution through a 0.45 µm syringe filter into an HPLC vial before injection.

## Method Validation (Representative Data)

For accurate and reliable results, the analytical method should be validated according to ICH guidelines.<sup>[8]</sup> The following table presents typical quantitative performance data expected for the HPLC-UV analysis of a chalcone. These values are representative and should be experimentally determined for **Pashanone**.

Validation Parameter	Typical Specification/Value
Linearity ( $R^2$ )	$\geq 0.999$ <a href="#">[9]</a>
Range	1 - 100 $\mu\text{g/mL}$
Accuracy (% Recovery)	98 - 102% <a href="#">[10]</a>
Precision (% RSD)	$< 2\%$ <a href="#">[11]</a>
Limit of Detection (LOD)	$\sim 0.03 \mu\text{g/mL}$ <a href="#">[9]</a> <a href="#">[11]</a>
Limit of Quantification (LOQ)	$\sim 0.09 \mu\text{g/mL}$ <a href="#">[9]</a> <a href="#">[10]</a>
Specificity	No interfering peaks at the retention time of Pashanone

## Data Presentation

Quantitative data should be summarized in clearly structured tables for easy comparison.

Table 1: Calibration Data for **Pashanone** Standard

Concentration ( $\mu\text{g/mL}$ )	Peak Area (mAU*s)
1	Experimental Value
5	Experimental Value
10	Experimental Value
25	Experimental Value
50	Experimental Value
100	Experimental Value
$R^2$	Calculated Value

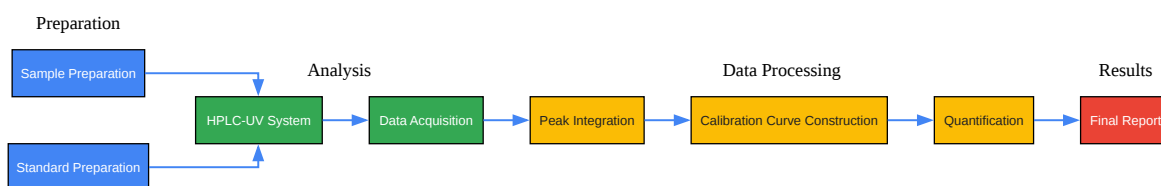
Table 2: System Suitability Test (SST) Results

Parameter	Acceptance Criteria	Result
Tailing Factor	$\leq 2$	Experimental Value
Theoretical Plates	$> 2000$	Experimental Value
% RSD of Peak Area (n=6)	$< 2\%$	Experimental Value
% RSD of Retention Time (n=6)	$< 1\%$	Experimental Value

Table 3: Analysis of **Pashanone** in a Sample

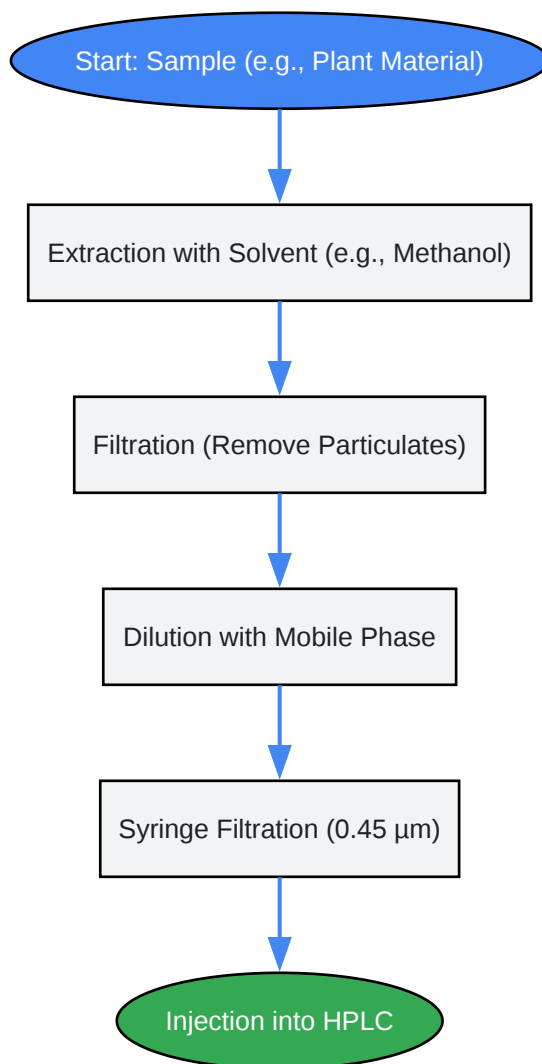
Sample ID	Injected Volume ( $\mu\text{L}$ )	Peak Area (mAU*s)	Calculated Concentration ( $\mu\text{g/mL}$ )	Amount of Pashanone in Sample (mg/g)
Sample 1	10	Experimental Value	Calculated Value	Calculated Value
Sample 2	10	Experimental Value	Calculated Value	Calculated Value
Sample 3	10	Experimental Value	Calculated Value	Calculated Value

## Visualizations



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Caption: Experimental workflow for the quantitative analysis of **Pashanone** by HPLC-UV.



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Caption: Detailed workflow for sample preparation.

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## References

- 1. 2',6'-Dihydroxy-3',4'-dimethoxychalcone | 42438-78-8 | FD65515 [biosynth.com]
- 2. Modern Chromatographic Methods for Determination Flavonoids | Al-Nahrain Journal of Science [anjs.edu.iq]
- 3. benchchem.com [benchchem.com]
- 4. academic.oup.com [academic.oup.com]
- 5. RP-HPLC method for the quantitative analysis of naturally occurring flavonoids in leaves of Blumea balsamifera DC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. preprints.org [preprints.org]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Development and validation of a HPLC and a UV derivative spectrophotometric methods for determination of hydroquinone in gel and cream preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development and validation of a UV–Vis spectrophotometric method for estimation of total content of chalcone - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Pashanone using HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191027#quantitative-analysis-of-pashanone-using-hplc-uv]

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